Spectroscopic Analysis of 2,6-Dinitro-4-methylaniline: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*2,6-Dinitro-4-methylaniline*
CAS No.:	*6393-42-6*
Cat. No.:	*B1217913*

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Introduction

2,6-Dinitro-4-methylaniline, also known as 2,6-dinitro-p-toluidine, is an important chemical intermediate in the synthesis of various organic compounds, including dyes and potential pharmaceuticals.[1] Its chemical structure, featuring a substituted aniline ring with two nitro groups and a methyl group, gives rise to a unique spectroscopic fingerprint. This guide provides a comprehensive overview of the spectroscopic analysis of **2,6-Dinitro-4-methylaniline**, offering insights into the principles and practical aspects of its characterization using Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, Mass Spectrometry (MS), and Ultraviolet-Visible (UV-Vis) spectroscopy. This document is intended for researchers, scientists, and professionals in drug development who require a thorough understanding of the analytical techniques used to identify and characterize this compound.

Molecular Structure and its Spectroscopic Implications

The molecular structure of **2,6-Dinitro-4-methylaniline** ($C_7H_7N_3O_4$) is fundamental to understanding its spectroscopic behavior. The benzene ring is substituted with an amino group

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($-NH_2$), a methyl group ($-CH_3$), and two nitro groups ($-NO_2$). The positions of these substituents dictate the electronic environment of each atom, which in turn governs the signals observed in various spectroscopic techniques. The ortho positioning of the two bulky nitro groups relative to the amino group can induce steric hindrance, potentially influencing the planarity of the molecule and affecting conjugation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the precise molecular structure of **2,6-Dinitro-4-methylaniline** by providing information about the chemical environment of hydrogen (^1H NMR) and carbon (^{13}C NMR) atoms.

^1H NMR Spectroscopy

The ^1H NMR spectrum of **2,6-Dinitro-4-methylaniline** is expected to be relatively simple due to the symmetry of the molecule.

Expected Chemical Shifts:

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Protons	Chemical Shift (δ, ppm)	Multiplicity	Integration	Rationale
Aromatic Protons (H-3, H-5)	7.2 - 7.4	Singlet	2H	The two aromatic protons are chemically equivalent due to the plane of symmetry bisecting the C1-C4 axis. The electron-withdrawing nitro groups deshield these protons, causing them to resonate downfield. The lack of adjacent protons results in a singlet.[1]
Methyl Protons (-CH_3)	2.3 - 2.4	Singlet	3H	The methyl group protons are also in a symmetrical environment and are not coupled to other protons, hence they appear as a sharp singlet.[1]
Amino Protons (-NH_2)	Variable	Broad Singlet	2H	The chemical shift of the amino protons is highly variable and depends on factors such as

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	solvent, concentration, and temperature due to hydrogen bonding and exchange. It typically appears as a broad singlet.

Causality of Experimental Choices: The choice of a deuterated solvent such as deuterochloroform ($CDCl_3$) or dimethyl sulfoxide-d_6 (DMSO-d_6) is crucial for ^1H NMR as it dissolves the analyte without producing interfering signals in the spectrum.[2]

Experimental Protocol: ^1H NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of **2,6-Dinitro-4-methylaniline** in 0.5-0.7 mL of a suitable deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6) in an NMR tube.
- Instrument Setup: Place the NMR tube in the spectrometer. Tune and shim the instrument to ensure a homogeneous magnetic field.
- Data Acquisition: Acquire the ^1H NMR spectrum using a standard pulse sequence. A sufficient number of scans should be averaged to obtain a good signal-to-noise ratio.
- Data Processing: Process the raw data by applying a Fourier transform, phasing the spectrum, and performing baseline correction. Reference the spectrum to the residual solvent peak or an internal standard (e.g., tetramethylsilane, TMS).

^{13}C NMR Spectroscopy

The proton-decoupled ^{13}C NMR spectrum provides information on the different carbon environments within the molecule.

Expected Chemical Shifts:

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Carbon Atom	Chemical Shift (δ, ppm)	Rationale
C-2, C-6 (bearing -NO_2)	140 - 150	The strong electron-withdrawing nature of the nitro groups significantly deshields these carbon atoms, causing them to resonate at a high chemical shift.[1]
C-4 (bearing -CH_3)	135 - 145	This carbon is part of the aromatic ring and its chemical shift is influenced by the attached methyl group and the overall electronic environment. [1]
C-1 (bearing -NH_2)	130 - 140	The amino group has a moderate influence on the chemical shift of the carbon to which it is attached.[1]
C-3, C-5	~120 - 130	These carbons are expected to be the most shielded of the aromatic carbons.
-CH_3	~20	The methyl carbon is an aliphatic carbon and will appear at a much lower chemical shift compared to the aromatic carbons.

Experimental Protocol: ^{13}C NMR Spectroscopy

- Sample Preparation: Prepare a more concentrated sample than for ^{1}H NMR (e.g., 20-50 mg in 0.5-0.7 mL of deuterated solvent) to compensate for the lower natural abundance of the ^{13}C isotope.
- Instrument Setup: Place the sample in the spectrometer and perform tuning and shimming.

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- Data Acquisition: Acquire the spectrum using a proton-decoupled pulse sequence to simplify the spectrum to a series of singlets. A larger number of scans will be required compared to ^{1}H NMR.

- Data Processing: Process the data similarly to the ^{1}H NMR spectrum (Fourier transform, phasing, baseline correction).

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation, which causes molecular vibrations (stretching and bending).

Expected Characteristic Absorptions:

Functional Group	Wavenumber (cm^{-1})	Vibration Type	Intensity
N-H (Amino)	3500 - 3300	Symmetric & Asymmetric Stretching	Medium
C-H (Aromatic)	3100 - 3000	Stretching	Medium to Weak
C-H (Aliphatic -CH_3)	2950 - 2850	Stretching	Medium to Weak
C=C (Aromatic)	1600 - 1450	Stretching	Medium to Strong
N-O (Nitro)	1550 - 1500 & 1350 - 1300	Asymmetric & Symmetric Stretching	Strong
C-N	1300 - 1200	Stretching	Medium

Interpretation: The presence of two strong absorption bands for the nitro group is a key characteristic of this compound. The N-H stretching vibrations of the primary amine will also be prominent. The fingerprint region (below 1500 cm^{-1}) will contain a complex pattern of absorptions that is unique to the molecule.

Experimental Protocol: FTIR Spectroscopy (KBr Pellet)

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- Sample Preparation: Grind a small amount (1-2 mg) of **2,6-Dinitro-4-methylaniline** with approximately 100-200 mg of dry potassium bromide (KBr) using an agate mortar and pestle until a fine, homogeneous powder is obtained.
- Pellet Formation: Place the powder in a pellet press and apply pressure to form a thin, transparent pellet.
- Data Acquisition: Place the KBr pellet in the sample holder of the FTIR spectrometer. Acquire a background spectrum of the empty sample compartment. Then, acquire the sample spectrum.
- Data Processing: The instrument's software will automatically ratio the sample spectrum against the background to produce the final transmittance or absorbance spectrum.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification and structural elucidation. For **2,6-Dinitro-4-methylaniline** (Molecular Weight: 197.15 g/mol), electron ionization (EI) is a common technique.

Expected Fragmentation Pattern:

- Molecular Ion (M^+): A peak at m/z 197 corresponding to the intact molecule is expected.
- Loss of a Nitro Group ($-NO_2$): A significant fragment at m/z 151 (197 - 46) due to the loss of a nitro group.
- Loss of a Methyl Radical ($-CH_3$): A fragment at m/z 182 (197 - 15) is possible.
- Further Fragmentations: Subsequent losses of small molecules like CO, HCN, and further fragmentation of the aromatic ring can lead to a complex pattern of lower mass ions.

Causality of Fragmentation: The fragmentation pathways are governed by the stability of the resulting ions and neutral fragments. The loss of a nitro group is a common fragmentation pathway for nitroaromatic compounds.

Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

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- Sample Preparation: Dissolve a small amount of **2,6-Dinitro-4-methylaniline** in a volatile organic solvent (e.g., methanol or dichloromethane).
- GC Separation: Inject the sample into the GC system. The compound will be vaporized and separated from any impurities on the GC column based on its volatility and interaction with the stationary phase.
- MS Analysis: As the compound elutes from the GC column, it enters the mass spectrometer's ion source (typically an electron ionization source). The molecules are ionized and fragmented.
- Data Acquisition: The mass analyzer separates the ions based on their mass-to-charge ratio, and the detector records their abundance. The resulting mass spectrum is then generated.

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within a molecule. The chromophores in **2,6-Dinitro-4-methylaniline**, namely the nitrated benzene ring, are responsible for its absorption in the UV-Vis region. The spectrum is typically recorded in a solvent such as ethanol or methanol.

Expected Absorption Maxima (λ_max):

Dinitroaniline derivatives typically exhibit strong absorption bands in the UV and visible regions. The exact λ_max values will be influenced by the solvent polarity. One would expect to see characteristic absorptions arising from π → π* and n → π* transitions associated with the aromatic system and the nitro and amino groups.

Experimental Protocol: UV-Vis Spectroscopy

- Sample Preparation: Prepare a dilute solution of **2,6-Dinitro-4-methylaniline** in a UV-transparent solvent (e.g., ethanol or methanol). The concentration should be adjusted to yield an absorbance value within the linear range of the instrument (typically 0.1 - 1.0).
- Instrument Setup: Fill a quartz cuvette with the solvent to be used as a blank. Place the blank cuvette in the spectrophotometer and record a baseline spectrum.

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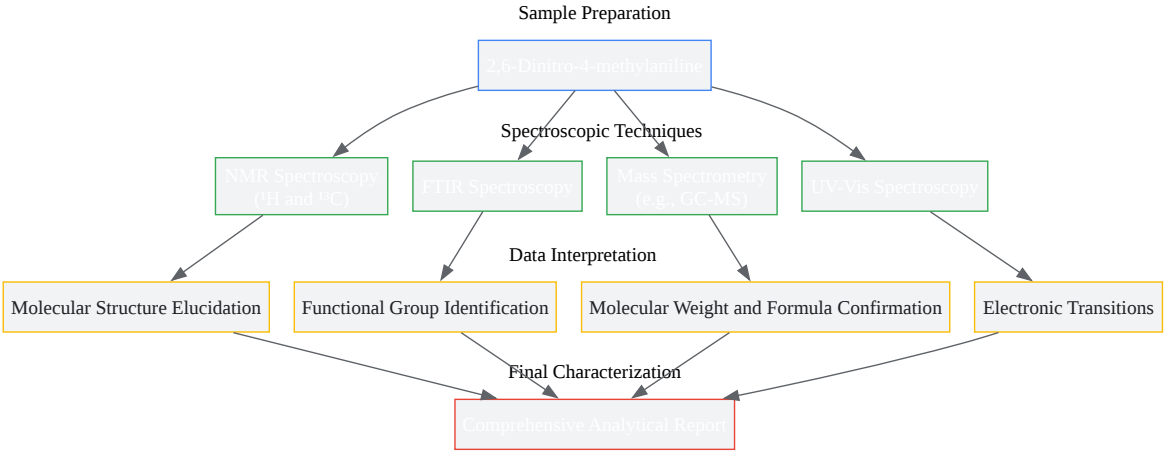
- Data Acquisition: Replace the blank cuvette with a cuvette containing the sample solution. Scan a range of wavelengths (e.g., 200-600 nm) to record the absorption spectrum.
- Data Analysis: Identify the wavelengths of maximum absorbance (λ_max).

Visualizations

Molecular Structure

Caption: 2D structure of **2,6-Dinitro-4-methylaniline**.

Spectroscopic Analysis Workflow



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Caption: General workflow for the spectroscopic analysis of **2,6-Dinitro-4-methylaniline**.

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Conclusion

The spectroscopic analysis of **2,6-Dinitro-4-methylaniline** provides a detailed picture of its molecular structure and chemical properties. Each technique—NMR, IR, MS, and UV-Vis—offers complementary information that, when combined, allows for unambiguous identification and characterization. This guide serves as a foundational resource for scientists and researchers, outlining the expected spectral features and providing standardized protocols for their acquisition and interpretation. Adherence to these methodologies will ensure the generation of high-quality, reliable data essential for research and development in the chemical and pharmaceutical industries.

References

- 2,6-Dinitro-p-toluidine. SpectraBase. [Link]
- 2,6-dinitro-p-toluidine - Optional[UV-VIS] - Spectrum - SpectraBase. [Link]
- 2,4,6-Trinitroaniline | C6H4N4O6 | CID 10271 - PubChem. [Link]
- 2,6-dinitro-p-toluidine - Optional[MS (GC)] - Spectrum - SpectraBase. [Link]
- **2,6-Dinitro-4-methylaniline** - SIELC Technologies. [Link]
- 6393-42-6 | **2,6-Dinitro-4-methylaniline** | Tetrahedron. [Link]
- SpectraBase. [Link]
- Spectral Databases - Wiley Science Solutions. [Link]
- 2,4-dinitro-N-methylaniline - Optional[MS (GC)] - Spectrum - SpectraBase. [Link]
- P-ANISIDINE, 2,6-DINITRO-, - SpectraBase. [Link]
- p-Toluidine - SpectraBase. [Link]
- Journal of Applied Spectroscopy, Vol. 6, No. 2 (Collection of Articles). [Link]
- **2,6-Dinitro-4-methylaniline**, 250 mg - Building Blocks - Carl ROTH. [Link]

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- p-Toluidine, 3,5-dinitro- - the NIST WebBook. [Link]
- FT-IR and FT-Raman Spectral Investigation of p-toluidine - IJSEAS. [Link]
- Crystal Structure Analysis of Two 4-Nitro-N-methylaniline Derivatives - ResearchGate. [Link]
- 2,6-Diethyl-p-toluidine | C11H17N | CID 90536 - PubChem. [Link]
- p-Toluidine, 3,5-dinitro- - the NIST WebBook. [Link]
- 2,6-Diethylaniline - SpectraBase. [Link]
- FT-IR spectra of control and treated (T1 and T2) samples of p-toluidine. - ResearchGate. [Link]
- 2,6-Dimethyl-N,N-dimethylaniline - SpectraBase. [Link]
- 2,6-Diethyl-p-toluidine - Optional[1H NMR] - Chemical Shifts - SpectraBase. [Link]
- 2,6-Dinitroaniline | C6H5N3O4 | CID 69070 - PubChem. [Link]

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- 1. Buy 2,6-Dinitro-4-methylaniline | 6393-42-6 [smolecule.com]
- 2. benchchem.com [benchchem.com]

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